

Application Note: Quantitative Analysis of 2-[Methyl(propan-2-yl)amino]benzoic Acid

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Compound of Interest

Compound Name: 2-[Methyl(propan-2-yl)amino]benzoic acid

CAS No.: 1021244-13-2

Cat. No.: B1416363

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Abstract: This document provides a comprehensive guide to the quantitative analysis of 2-[Methyl(propan-2-yl)amino]benzoic acid, a key chemical intermediate. Accurate quantification of this compound is critical for process monitoring, quality control, and impurity profiling in drug development and chemical synthesis. We present detailed protocols and validation insights for three robust analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS). This guide is intended for researchers, analytical scientists, and quality control professionals, offering a framework for selecting and implementing the most suitable method based on specific analytical requirements such as sensitivity, selectivity, and sample matrix complexity.

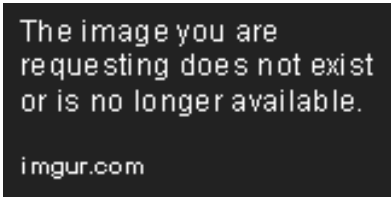
Introduction and Physicochemical Profile

2-[Methyl(propan-2-yl)amino]benzoic acid, also known as N-isopropyl-N-methylantranilic acid, is an N-substituted aromatic carboxylic acid. Its structure, featuring both a tertiary amine and a carboxylic acid group, makes it amphoteric, with its chromatographic behavior being

highly dependent on pH. The aromatic ring provides a strong chromophore, making it well-suited for UV-based detection methods.

The validation of analytical methods is a mandatory requirement by regulatory bodies like the FDA and ICH to ensure that the chosen procedure is suitable for its intended purpose, yielding reliable, accurate, and consistent data.[1][2] This note details methods that are designed to be validated against established criteria for specificity, linearity, accuracy, and precision.[3][4]

Table 1: Physicochemical Properties of **2-[Methyl(propan-2-yl)amino]benzoic acid**

Property	Value	Rationale for Analytical Method Development
CAS Number	1021244-13-2[5]	Unique identifier for substance tracking.
Molecular Formula	C ₁₁ H ₁₅ NO ₂	Used to calculate the exact mass for mass spectrometry.
Molecular Weight	193.24 g/mol	Essential for preparing standard solutions of known concentration.
Structure		Contains a UV-active aromatic ring and ionizable groups (amine and carboxylic acid), guiding the choice of detection and separation techniques.
pKa (Predicted)	~4.5 (Carboxylic Acid), ~3.5 (Amine)	Critical for selecting mobile phase pH in HPLC to control ionization and retention.
LogP (Predicted)	~2.8	Indicates moderate hydrophobicity, suitable for reversed-phase chromatography.

Method 1: Stability-Indicating RP-HPLC with UV Detection

High-Performance Liquid Chromatography is the cornerstone for quality control and stability testing of pharmaceutical substances.[6] A stability-indicating method is one that can accurately quantify the analyte of interest without interference from its degradation products, process impurities, or other matrix components.[7]

Causality and Expertise: The choice of a reversed-phase (RP) C18 column is based on the analyte's moderate hydrophobicity (LogP ~2.8). The mobile phase must be buffered at an acidic pH (e.g., pH 2.5-3.5). At this pH, the carboxylic acid group (-COOH) is protonated and thus un-ionized, which prevents peak tailing and enhances retention on the non-polar stationary phase. The tertiary amine group will be protonated, but the effect of the un-ionized carboxylic acid is dominant for achieving good chromatography. Acetonitrile is often chosen as the organic modifier due to its low viscosity and UV transparency.

Protocol: RP-HPLC-UV

2.1. Instrumentation and Consumables

- HPLC system with a quaternary pump, autosampler, column thermostat, and a Photodiode Array (PDA) or UV detector.
- Analytical column: C18, 150 mm x 4.6 mm, 5 µm particle size.
- Reagents: Acetonitrile (HPLC grade), Orthophosphoric Acid (OPA), Deionized Water.

2.2. Chromatographic Conditions

Parameter	Condition
Mobile Phase A	0.1% Orthophosphoric Acid in Water (v/v)
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic: 60:40 (A:B) or Gradient for impurity profiling
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	254 nm (or λ_{max} determined by PDA scan)
Injection Volume	10 μL

| Run Time | ~10 minutes |

2.3. Preparation of Solutions

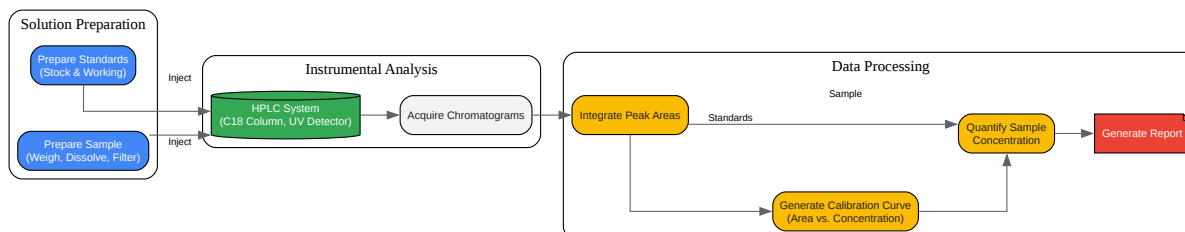
- Diluent: Mobile Phase (60:40 Water:Acetonitrile).
- Standard Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 100 mg of **2-[Methyl(propan-2-yl)amino]benzoic acid** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with diluent.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) by serial dilution of the stock solution with the diluent.
- Sample Preparation: Accurately weigh the sample, dissolve in diluent to achieve a theoretical concentration within the calibration range (e.g., 50 $\mu\text{g/mL}$), and filter through a 0.45 μm syringe filter before injection.

2.4. Method Validation Framework A robust validation should be performed according to ICH guidelines.^{[2][8]} Forced degradation studies are essential to establish specificity and the stability-indicating nature of the method.^[9]

Table 2: Typical Validation Parameters for HPLC-UV Method

Parameter	Typical Acceptance Criteria
Linearity (R^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	$\leq 2.0\%$
LOD	Signal-to-Noise Ratio $\geq 3:1$
LOQ	Signal-to-Noise Ratio $\geq 10:1$
Specificity	Peak purity index > 0.999 ; No interference from degradants

Workflow Diagram: HPLC Analysis



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Caption: Workflow for HPLC-UV quantification.

Method 2: LC-MS/MS for High-Sensitivity Quantification

For applications requiring ultra-low detection limits, such as bioanalysis (pharmacokinetics) or trace impurity analysis, LC-MS/MS is the gold standard.^[10] Its superior selectivity, achieved by monitoring specific precursor-to-product ion transitions (Multiple Reaction Monitoring or MRM), minimizes interference from complex matrices.^[11]

Causality and Expertise: The analyte contains a basic nitrogen atom, which is readily protonated, making positive-ion electrospray ionization (ESI+) the logical choice for high sensitivity. Sample preparation is paramount to reduce matrix effects, where co-eluting compounds suppress or enhance the ionization of the target analyte.^[12] While protein precipitation is fast, it offers minimal cleanup.^[13] Solid-Phase Extraction (SPE) provides the cleanest extracts, significantly improving method robustness and sensitivity. A mixed-mode SPE sorbent (combining reversed-phase and ion-exchange properties) is ideal for capturing the amphoteric analyte while washing away interferences.

Protocol: LC-MS/MS

3.1. Sample Preparation (from Human Plasma)

- **Internal Standard (IS) Spiking:** To a 100 μ L plasma sample, add 10 μ L of an appropriate stable-isotope-labeled internal standard or a structurally similar analog.
- **Protein Precipitation (PPT):** Add 300 μ L of ice-cold acetonitrile. Vortex for 1 minute.
- **Centrifugation:** Centrifuge at 14,000 rpm for 10 minutes at 4 °C to pellet the precipitated proteins.^[14]
- **Supernatant Transfer:** Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.
- **Reconstitution:** Reconstitute the residue in 100 μ L of the initial mobile phase.

3.2. Instrumentation and Conditions

- **LC System:** UPLC or HPLC system.
- **Mass Spectrometer:** Triple quadrupole mass spectrometer with an ESI source.
- **LC Column:** C18, 50 mm x 2.1 mm, 1.8 μ m.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient: A typical starting point is 5% B, ramping to 95% B over 3-5 minutes.

Table 3: Mass Spectrometry Parameters (ESI+)

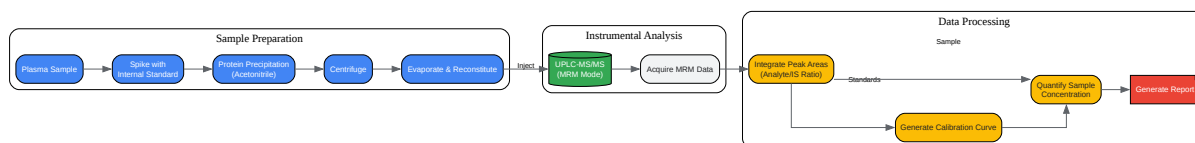
Parameter	Analyte	Internal Standard (IS)
Precursor Ion (Q1, [M+H] ⁺)	m/z 194.2	To be determined
Product Ion 1 (Q3, Quantifier)	e.g., m/z 148.1 (Loss of H ₂ O+CO)	To be determined
Product Ion 2 (Q3, Qualifier)	e.g., m/z 134.1 (Loss of C ₃ H ₇ N)	To be determined
Collision Energy (eV)	Optimize experimentally	Optimize experimentally
Dwell Time (ms)	50-100	50-100

3.3. Method Validation Summary Validation for bioanalytical methods includes assessing matrix effect, recovery, and stability in the biological matrix, in addition to the parameters in Table 2.

Table 4: Typical Validation Parameters for LC-MS/MS Method

Parameter	Typical Acceptance Criteria
Linearity Range	e.g., 0.1 - 500 ng/mL
Accuracy (% RE)	Within ±15% (±20% at LLOQ)
Precision (% CV)	≤ 15% (≤ 20% at LLOQ)
Matrix Effect	CV ≤ 15%
Recovery	Consistent, precise, and reproducible

Workflow Diagram: LC-MS/MS Bioanalysis



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Caption: Bioanalytical workflow using LC-MS/MS.

Method 3: GC-MS with Derivatization

GC-MS is a powerful technique for the separation and identification of volatile and thermally stable compounds.[15] The target analyte, with its polar carboxylic acid group, is non-volatile and requires chemical derivatization prior to analysis to increase its volatility and thermal stability.[16]

Causality and Expertise: Esterification is the most common derivatization strategy for carboxylic acids. Conversion to the methyl ester using a reagent like methanolic HCl or BF_3 -Methanol is effective and relatively simple. This process replaces the acidic proton with a methyl group, eliminating polar interactions that hinder volatilization. Electron Ionization (EI) is used in the MS, which provides reproducible fragmentation patterns that are useful for structural confirmation and can be compared against spectral libraries.[17]

Protocol: GC-MS

4.1. Derivatization Procedure (Methylation)

- **Sample Preparation:** Prepare a solution of the sample in a suitable solvent like methanol or Toluene (e.g., 1 mg/mL).

- Reagent Addition: To 100 μL of the sample solution in a sealed vial, add 200 μL of 14% Boron Trifluoride (BF_3) in Methanol.
- Reaction: Seal the vial tightly and heat at 80 $^{\circ}\text{C}$ for 30 minutes.
- Extraction: After cooling, add 500 μL of deionized water and 500 μL of hexane. Vortex vigorously for 1 minute.
- Phase Separation: Allow the layers to separate. Carefully transfer the upper hexane layer, containing the derivatized analyte, to a GC vial for analysis.

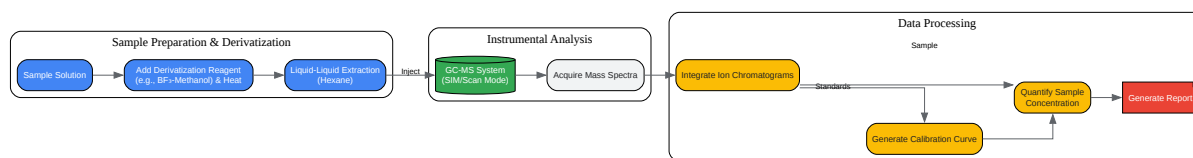
4.2. Instrumentation and Conditions

- GC-MS System: Gas chromatograph coupled to a mass selective detector.
- GC Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
- Carrier Gas: Helium, constant flow at 1.2 mL/min.
- Injector Temperature: 250 $^{\circ}\text{C}$.
- Injection Mode: Splitless (or split, depending on concentration).
- Oven Program: Initial temp 80 $^{\circ}\text{C}$, hold for 1 min, ramp at 15 $^{\circ}\text{C}/\text{min}$ to 280 $^{\circ}\text{C}$, hold for 5 min.
- MS Transfer Line Temp: 280 $^{\circ}\text{C}$.
- Ion Source Temp: 230 $^{\circ}\text{C}$.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Scan (m/z 40-450) for identification or Selected Ion Monitoring (SIM) for quantification.

Table 5: Expected GC-MS Ions for Methylated Analyte

Ion Type	Expected m/z	Description
Molecular Ion [M] ⁺	207	Methyl 2-[methyl(propan-2-yl)amino]benzoate
Fragment Ion 1	192	[M - CH ₃] ⁺
Fragment Ion 2	148	[M - COOCH ₃] ⁺

Workflow Diagram: GC-MS Derivatization Analysis



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Caption: Workflow for quantitative GC-MS with derivatization.

Method Selection and Comparison

The choice of analytical method depends directly on the application's requirements for sensitivity, sample matrix, and throughput.

Table 6: Comparison of Analytical Methods

Parameter	HPLC-UV	LC-MS/MS	GC-MS (with Derivatization)
Sensitivity (LOQ)	Good (~µg/mL)	Excellent (~pg/mL to ng/mL)[10]	Very Good (~ng/mL)
Selectivity	Moderate to Good	Excellent	Excellent
Matrix Tolerance	Low to Moderate	High	Moderate
Sample Throughput	High	High	Low to Moderate
Primary Application	Routine QC, Assay, Purity	Bioanalysis, Trace Analysis	Confirmatory Analysis, Volatiles
Key Advantage	Robust, simple, widely available	Unmatched sensitivity/selectivity	High chromatographic resolution
Key Limitation	Limited sensitivity	High cost, matrix effects	Requires derivatization, analyte must be thermally stable

Conclusion

This application note provides a detailed overview and actionable protocols for the quantification of **2-[Methyl(propan-2-yl)amino]benzoic acid**.

- RP-HPLC-UV is recommended as a robust, cost-effective method for routine quality control, purity assessment, and formulation analysis where concentration levels are relatively high.
- LC-MS/MS is the superior choice for applications demanding high sensitivity and selectivity, particularly for the analysis of the compound in complex biological matrices.
- GC-MS serves as a powerful alternative, especially for structural confirmation, provided that the necessary derivatization step is incorporated into the workflow.

Each method must be fully validated according to the appropriate regulatory guidelines to ensure the integrity and reliability of the generated data.

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